

Application Notes and Protocols for Aak1-IN-4 in Cell Culture

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Compound of Interest

Compound Name: Aak1-IN-4

Cat. No.: B12416940

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Introduction

Aak1-IN-4 is a potent and selective inhibitor of the Adaptor-Associated Kinase 1 (AAK1). AAK1 is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis, a fundamental process for internalizing molecules from the cell surface.^{[1][2][3]} By phosphorylating the $\mu 2$ subunit of the adaptor protein 2 (AP2) complex, AAK1 facilitates the maturation of clathrin-coated pits.^{[1][3]} Inhibition of AAK1 can therefore modulate various signaling pathways that rely on endocytosis, including the WNT, Notch, and Neuregulin-1/ErbB4 pathways. These pathways are implicated in numerous physiological and pathological processes, making AAK1 an attractive target for drug discovery in areas such as neuropathic pain, viral infections, and neurodegenerative diseases.

These application notes provide detailed protocols for the use of **Aak1-IN-4** in cell culture experiments, including methodologies for assessing its biological activity and elucidating its mechanism of action.

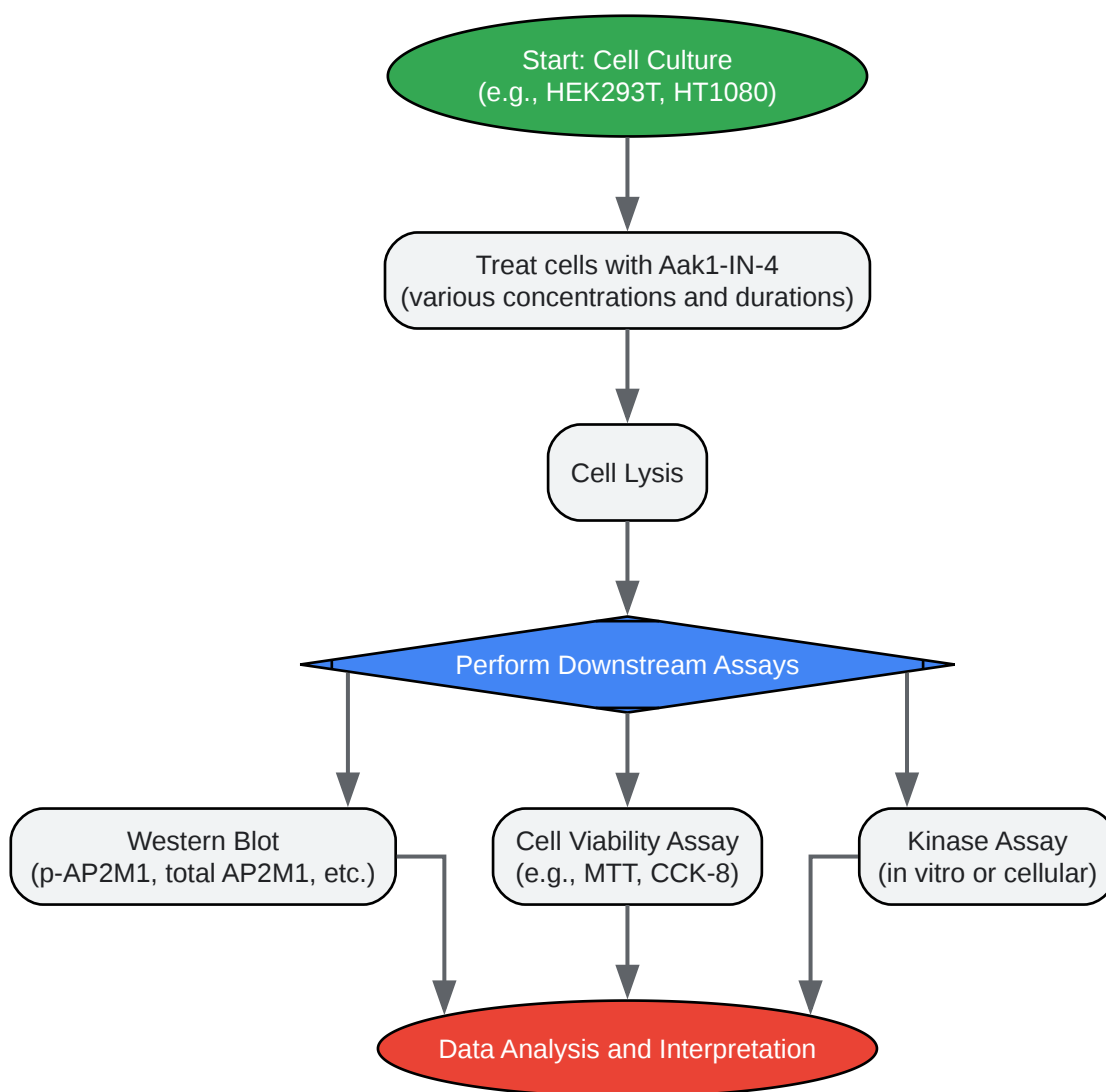
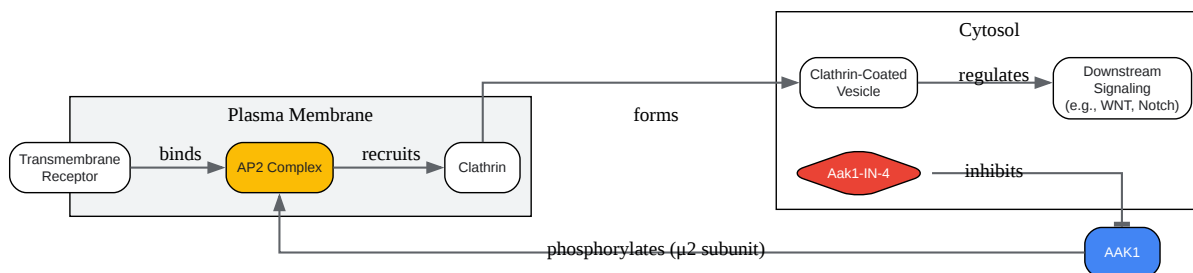
Data Presentation

Aak1-IN-4 Inhibitory Activity

Parameter	Value	Reference
AAK1 IC50	4.6 nM	
Filt Ki	0.9 nM	
Cell IC50	8.6 nM	

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathway involving AAK1 and a general experimental workflow for studying the effects of **Aak1-IN-4** in cell culture.



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References

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